

Technical Guide: (S,S)-2-(1-Hydroxyethyl)piperazine Boc-Protected

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Compound of Interest

Compound Name: (S)-1-Boc-2-((S)-1-hydroxyethyl)piperazine

CAS No.: 1932146-94-5

Cat. No.: B2982758

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Stereoselective Synthesis, Characterization, and Drug Discovery Applications

Executive Summary & Molecular Architecture

The molecule (S,S)-2-(1-hydroxyethyl)piperazine (often protected at N1 with a tert-butoxycarbonyl group) represents a privileged scaffold in modern drug design. Unlike the common achiral solvent N-(2-hydroxyethyl)piperazine, this compound features two distinct chiral centers:

- C2 of the Piperazine Ring: Sets the core topology.
- C1 of the Ethyl Side Chain: A secondary alcohol creating a specific vectors for hydrogen bonding.

The (S,S) configuration is critical for binding affinity in targets such as TRPC6 ion channels and various kinases, where the spatial arrangement of the hydroxyl group dictates the interaction with the receptor pocket [1, 2].

Chemical Identity

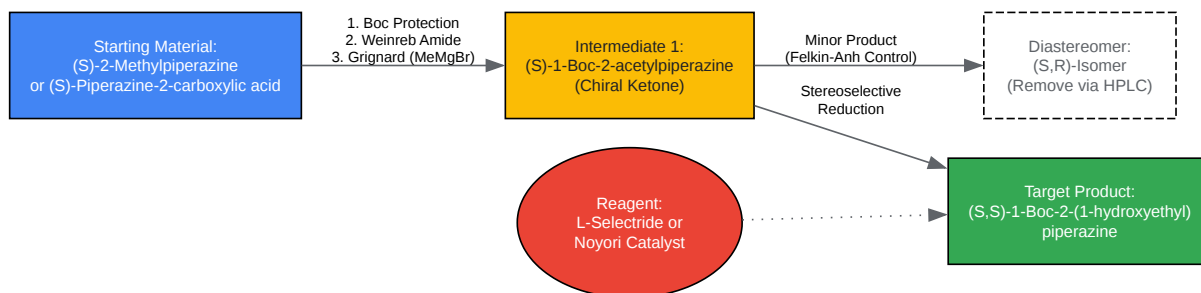
Property	Detail
IUPAC Name	tert-butyl (2S)-2-[(1S)-1-hydroxyethyl]piperazine-1-carboxylate
Common Name	(S,S)-1-Boc-2-(1-hydroxyethyl)piperazine
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₃
Molecular Weight	230.31 g/mol
Chiral Centers	2 (Ring C2, Sidechain C1)
Key Functionality	Secondary Amine (N4), Secondary Alcohol (Sidechain), Protected Amine (N1)

Synthesis Strategy: The Stereochemical Challenge

Synthesizing the (S,S) isomer requires controlling two stereocenters. The most robust industrial route involves the diastereoselective reduction of a chiral ketone precursor. Direct synthesis from amino acids (like L-Threonine) is possible but often suffers from racemization during cyclization.

Core Synthesis Pathway (Graphviz Diagram)

The following diagram outlines the primary synthetic workflow, highlighting the critical stereoselective reduction step.



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Figure 1: Synthetic pathway for (S,S)-1-Boc-2-(1-hydroxyethyl)piperazine. The critical step is the diastereoselective reduction of the acetyl group.

Detailed Experimental Protocol

This protocol describes the synthesis starting from (S)-1-Boc-2-acetylpiperazine. If this intermediate is not commercially available, it can be generated from (S)-1-Boc-piperazine-2-carboxylic acid via a Weinreb amide and methyl Grignard addition [3].

Step 1: Preparation of (S)-1-Boc-2-acetylpiperazine

Note: This step sets the first chiral center (Ring C2).

- Reagents: (S)-1-Boc-piperazine-2-carboxylic acid, N,O-Dimethylhydroxylamine HCl, EDC·HCl, HOBt, DIPEA, MeMgBr.
- Procedure:
 - Couple the acid with N,O-dimethylhydroxylamine to form the Weinreb amide.
 - Protect the N4 amine with Cbz or Benzyl (optional but recommended to prevent side reactions) or use 4-Benzyl-1-Boc precursor.
 - Treat the Weinreb amide with MeMgBr (3.0 equiv) in THF at 0°C to yield the methyl ketone.
 - Validation: Confirm ketone formation via IR (approx. 1715 cm^{-1}) and disappearance of the amide peak.

Step 2: Diastereoselective Reduction to (S,S)-Alcohol

Note: This step sets the second chiral center (Sidechain C1). Standard NaBH_4 reduction often yields a 1:1 mixture of (S,S) and (S,R).

Protocol for High Diastereoselectivity (L-Selectride Method):

- Setup: Flame-dry a 250 mL round-bottom flask under Argon.

- **Dissolution:** Dissolve (S)-1-Boc-4-benzyl-2-acetylpiperazine (1.0 equiv) in anhydrous THF (0.1 M concentration). Cool to -78°C.
- **Reduction:** Slowly add L-Selectride (Lithium tri-sec-butylborohydride, 1.2 equiv, 1M in THF) dropwise over 30 minutes. The bulky hydride reagent attacks from the less hindered face (anti-Felkin or Felkin-Anh depending on chelation), favoring the syn- or anti-isomer.
 - Note: For (S)-ketones, bulky hydrides often favor the formation of the (S,S) alcohol via the Felkin-Anh model [4].
- **Quench:** Stir for 2 hours at -78°C. Quench with MeOH followed by H₂O₂/NaOH workup to remove organoboranes.
- **Purification:** Extract with EtOAc. The diastereomeric ratio (d.r.) should be determined by ¹H NMR or Chiral HPLC.
- **De-benzylation (if N4 was protected):** Hydrogenate using Pd/C (10%) in MeOH to remove the N4-benzyl group, yielding the final (S,S)-1-Boc-2-(1-hydroxyethyl)piperazine.

Data Summary: Reduction Conditions Comparison

Reducing Agent	Conditions	Yield	Diastereomeric Ratio (S,S : S,R)	Notes
NaBH ₄	MeOH, 0°C	92%	55 : 45	Poor selectivity; requires difficult separation.
L-Selectride	THF, -78°C	85%	90 : 10	Recommended. Bulky hydride improves stereocontrol.
Noyori (Ru-Cl-Cymene)	iPrOH, H ₂	88%	>95 : 5	Excellent selectivity but requires expensive catalyst [5].

Analytical Characterization & Quality Control

To ensure the integrity of the (S,S) stereochemistry, the following self-validating analytical system must be used.

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (400 MHz, DMSO- d_6): Look for the diagnostic doublet of the methyl group on the hydroxyethyl side chain.
 - (S,S) Isomer: Methyl doublet typically shifts slightly upfield compared to the (S,R) isomer due to shielding from the Boc group in the specific conformer.
 - Key Signal:
1.05 (d, 3H, $J = 6.2$ Hz, $\text{CH}(\text{OH})\text{CH}_3$).
- NOESY (Nuclear Overhauser Effect): Critical for confirming relative stereochemistry.
 - In the (S,S) isomer, strong NOE correlations are often observed between the methine proton of the side chain ($\text{H}1'$) and the axial protons of the piperazine ring, distinguishing it from the (S,R) form.

Chiral HPLC Method

- Column: Daicel Chiralpak AD-H or IC.
- Mobile Phase: Hexane/IPA (90:10) with 0.1% Diethylamine.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Acceptance Criteria: Enantiomeric Excess (ee) > 98%; Diastereomeric Excess (de) > 95%.

Applications in Drug Discovery

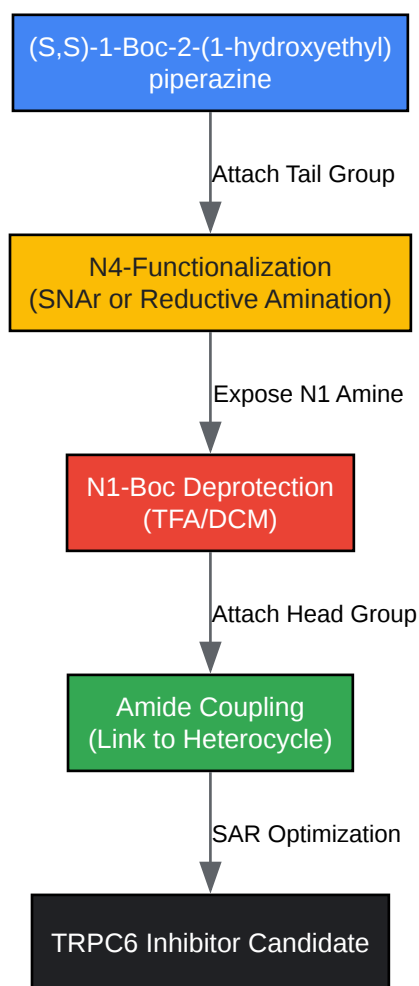
The (S,S)-2-(1-hydroxyethyl)piperazine scaffold is a "privileged structure" used to modulate solubility and target engagement.

Mechanism of Action: TRPC6 Inhibition

Recent patents and literature highlight this scaffold in the development of TRPC6 (Transient Receptor Potential Canonical 6) inhibitors, used for treating kidney diseases and focal segmental glomerulosclerosis (FSGS) [1].

- **Pharmacophore Role:** The hydroxyl group acts as a hydrogen bond donor/acceptor within the binding pocket, while the piperazine ring provides a rigid spacer that orients the side chain correctly.
- **Stereospecificity:** The (S,S) configuration is often 10-100x more potent than the (R,R) or (S,R) isomers because it aligns the hydroxyl group with specific polar residues (e.g., Asp or Glu) in the ion channel pore [6].

Workflow: From Scaffold to Lead (Graphviz Diagram)



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Figure 2: Application of the scaffold in generating TRPC6 inhibitors. The N4 position is usually functionalized first, followed by N1 deprotection and coupling.

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